

An In-depth Technical Guide to Solochrome Azurine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Solochrome Azurine

CAS No.: 1796-92-5

Cat. No.: B1148363

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Abstract

This technical guide provides a comprehensive overview of **Solochrome Azurine**, a versatile triarylmethane dye. It delves into its chemical identity, molecular structure, physicochemical properties, and synthesis. The guide further explores the mechanistic basis of its function as both a pH indicator and a sensitive stain for metal ions, with a particular focus on its application in the biomedical field for the detection of aluminum and beryllium in tissue samples. Detailed experimental protocols, data presentation, and workflow visualizations are included to equip researchers, scientists, and drug development professionals with the practical knowledge required for the effective utilization of this compound.

Chemical Identity and Molecular Structure

Solochrome Azurine, also known by a variety of synonyms including Mordant Blue 1, Chrome Azurol B, and Eriochrome Azurol B, is a synthetic dye belonging to the triarylmethane class.^[1] Its unique chemical structure is the basis for its utility in a range of scientific applications.

CAS Number: 1796-92-5^[1]^[2]^[3]

Molecular Formula: $C_{23}H_{16}Cl_2O_6 \cdot 2Na$ ^[2]

The molecular structure of **Solochrome Azurine** is characterized by a central carbon atom bonded to three aromatic rings. This structure facilitates the delocalization of electrons, which is responsible for the compound's intense color. The presence of hydroxyl and carboxylic acid functional groups allows the molecule to act as a pH indicator and to form complexes with metal ions.

Caption: 2D representation of the **Solochrome Azurine** molecule.

Physicochemical Properties

Solochrome Azurine is typically encountered as a brown to orange or red powder.^[4] Its solubility in water is a key property for its use in aqueous solutions for staining and titrations.^[1]

Property	Value	Source
Molecular Weight	459.27 g/mol (acid form)	^[1]
	503.24 g/mol (disodium salt)	
Appearance	Brown to orange or red powder	^[4]
Solubility	Soluble in water, slightly soluble in ethanol	^[1]
Color in Acidic Solution	Yellow	^[2]
Color in Alkaline Solution	Blue	^[2]

Synthesis and Manufacturing

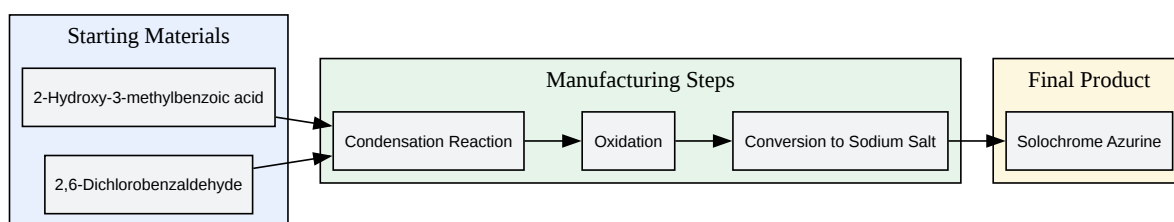
The synthesis of **Solochrome Azurine** involves a condensation reaction followed by oxidation.^[1] This process is a classic example of the formation of triarylmethane dyes.

Manufacturing Process:^[1]

- Condensation: 2,6-Dichlorobenzaldehyde is condensed with 2-Hydroxy-3-methylbenzoic acid. This reaction joins the aldehyde with two molecules of the benzoic acid derivative to

form the leuco base of the dye.

- Oxidation: The resulting leuco compound is then oxidized. This step is crucial as it forms the conjugated system that gives the dye its color.
- Salt Formation: The final product is converted into its disodium salt to enhance its water solubility.



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Caption: Simplified workflow for the synthesis of **Solochrome Azurine**.

Mechanism of Action in Key Applications

The utility of **Solochrome Azurine** stems from its ability to change color in response to pH changes and its capacity to form colored complexes with metal ions.

As a pH Indicator: The color change of **Solochrome Azurine** is due to the protonation and deprotonation of its hydroxyl and carboxylic acid groups. In acidic conditions, the molecule is fully protonated, resulting in a yellow color. As the pH increases, these groups deprotonate, leading to a change in the electronic structure and a shift in the absorption spectrum, which is observed as a transition to blue in alkaline conditions.^[2]

In Metal Detection: **Solochrome Azurine** forms stable, colored complexes with certain metal ions, most notably aluminum (Al^{3+}) and beryllium (Be^{2+}).^{[5][6]} The formation of these complexes involves the coordination of the metal ion with the hydroxyl and carboxyl groups of the dye molecule. This interaction alters the electronic properties of the dye, leading to a

distinct color change that can be used for the qualitative and quantitative determination of these metals.

Applications in Research and Drug Development

Solochrome Azurine has found significant application in various scientific fields, particularly in histology and analytical chemistry.

Histological Staining of Aluminum and Beryllium

A primary application of **Solochrome Azurine** is in the histological demonstration of aluminum and beryllium in tissue samples, especially bone.[5][6][7] This is of particular importance in the context of patients with chronic renal failure on long-term hemodialysis, who can accumulate toxic levels of aluminum in their bones.[7]

Studies have shown that Acid **Solochrome Azurine** (ASA) staining is a highly sensitive method for detecting bone aluminum, with some research suggesting it is more sensitive than the traditional aluminon stain.[8][9][10] The ASA stain has been shown to correlate well with aluminum levels determined by flameless atomic absorption spectrophotometry.[7]

Complexometric Titrations

In analytical chemistry, **Solochrome Azurine** can be used as an indicator in complexometric titrations. Its ability to form colored complexes with metal ions allows for the determination of the endpoint of a titration. When a metal ion is titrated with a chelating agent such as EDTA, the free metal ion is complexed by the titrant. At the endpoint, the titrant removes the metal ion from the dye-metal complex, resulting in a color change.

Experimental Protocol: Acid Solochrome Azurine Staining for Aluminum in Bone

The following is a representative protocol for the staining of aluminum in undecalcified bone sections.

Materials:

- Undecalcified bone sections embedded in resin

- Acid **Solochrome Azurine** (ASA) solution (0.2% w/v in 2% acetic acid)
- Distilled water
- Microscope slides and coverslips
- Mounting medium

Procedure:

- Cut undecalcified bone sections at 5-10 μm thickness and mount on microscope slides.
- Deparaffinize and rehydrate the sections if necessary.
- Incubate the slides in the ASA staining solution at room temperature for 10-15 minutes.
- Rinse the slides thoroughly with distilled water to remove excess stain.
- Dehydrate the sections through a graded series of ethanol.
- Clear the sections in xylene or a xylene substitute.
- Mount a coverslip using a suitable mounting medium.

Results:

- Aluminum deposits will stain a distinct blue color.
- The bone matrix will be counterstained a pale yellow to orange color.

Safety and Handling

While not classified as hazardous under REACH/CLP legislation, it is recommended to handle **Solochrome Azurine** with standard laboratory precautions.^[6] This includes wearing appropriate personal protective equipment such as gloves and safety glasses. Avoid inhalation of the powder and ensure good ventilation in the work area.

Conclusion

Solochrome Azurine is a valuable and versatile dye with important applications in both analytical chemistry and biomedical research. Its well-characterized chemical properties and its sensitive and specific interactions with certain metal ions make it an indispensable tool for researchers and clinicians, particularly in the study of metal-related pathologies. This guide has provided a comprehensive overview of its properties, synthesis, and key applications, with the aim of facilitating its effective use in the laboratory.

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